

Lack of Reproducible Data for 2-Hydroxyplatyphyllide Precludes Comparative Analysis

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

Cat. No.: B15595078

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A comprehensive search for published data on the sesquiterpenoid **2-Hydroxyplatyphyllide** has revealed a significant scarcity of publicly available experimental results, making an assessment of data reproducibility currently impossible. While the compound has been successfully isolated and identified, detailed studies on its biological activity, efficacy, and corresponding experimental protocols are not present in the accessible scientific literature.

Our investigation aimed to compile a comparison guide for researchers, scientists, and drug development professionals, focusing on the reproducibility of published data for **2-Hydroxyplatyphyllide**. However, the foundational quantitative data and detailed methodologies required for such a guide are absent from published research.

Isolation and Identification of 2-Hydroxyplatyphyllide

2-Hydroxyplatyphyllide (CAS No. 72145-19-8, Molecular Formula: C₁₄H₁₄O₃) is a sesquiterpenoid that has been isolated from the roots of *Ligularia songarica*, a plant belonging to the Asteraceae family.^{[1][2][3]} A 2014 study published in *Zhong Yao Cai* documented the

isolation and identification of ten compounds from *Ligularia songarica*, with **2-Hydroxyplatyphyllide** being one of them.[3] However, this study focused on the chemical constitution of the plant and did not provide quantitative data on the biological activities of the isolated compounds.

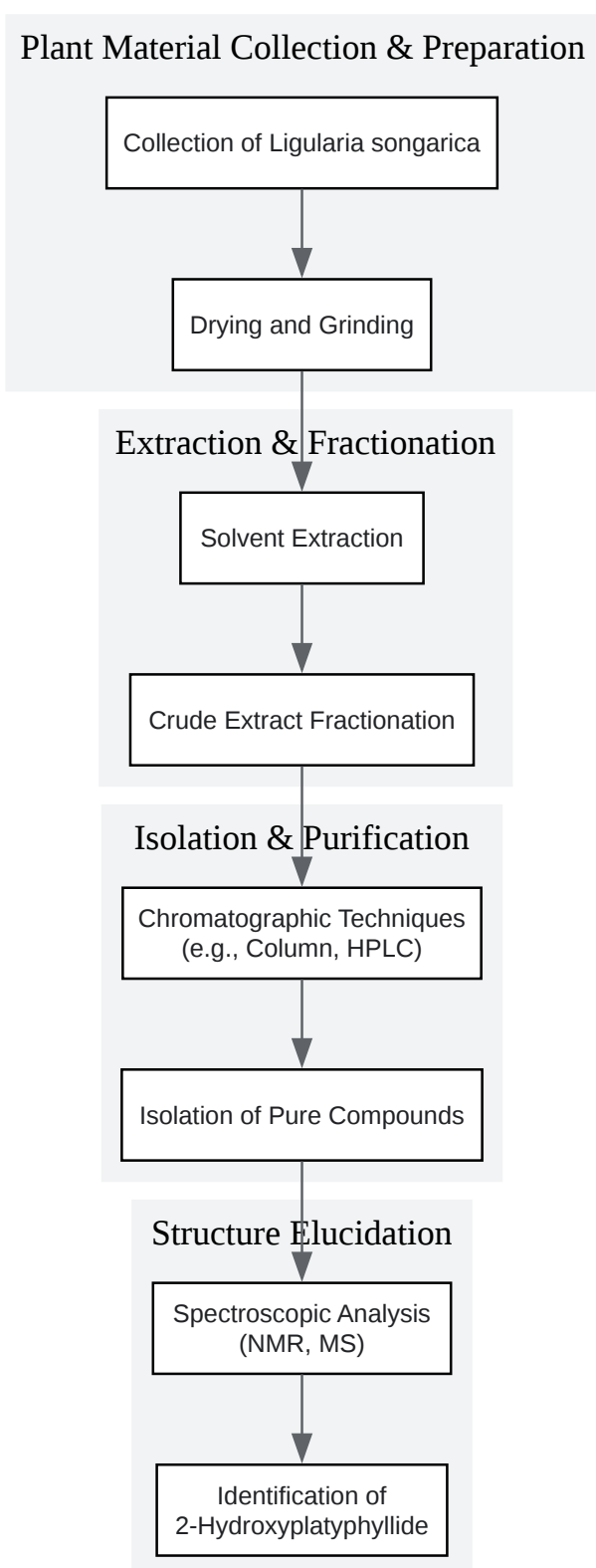
Biological Activities of Related Compounds from *Ligularia* Species

While specific data for **2-Hydroxyplatyphyllide** is lacking, studies on other chemical constituents isolated from *Ligularia songarica* and other species of the *Ligularia* genus indicate a range of biological activities. For instance, five new oplopane sesquiterpenes, named songaricalarins A-E, isolated from *Ligularia songarica*, were evaluated for their in vitro cytotoxic activity against various cancer cell lines. One of these compounds exhibited notable cytotoxicity.[4] Another study on new bisabolane-type sesquiterpenes from the same plant species reported antibacterial activity for one of the isolated compounds against *Escherichia coli*, *Pseudomonas aeruginosa*, and *Salmonella pullorum*. [5]

The genus *Ligularia* is known for producing a variety of secondary metabolites, including terpenoids, benzofuran derivatives, flavonoids, and sterols, which have shown anti-inflammatory, antioxidative, anti-bacterial, and anti-tumor effects in modern pharmacological research.[6] It is plausible that **2-Hydroxyplatyphyllide** may possess similar biological activities, but without specific experimental data, this remains speculative.

General Experimental Workflow for Natural Product Isolation

To provide some context for the audience, a general workflow for the isolation and identification of natural compounds like **2-Hydroxyplatyphyllide** is outlined below. This diagram illustrates the typical steps involved in such a research process.



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A generalized workflow for the isolation and identification of natural products.

Conclusion

The primary objective of creating a comparison guide on the reproducibility of published data for **2-Hydroxyplatyphyllide** cannot be fulfilled due to the absence of such data in the public domain. While the compound has been identified as a constituent of *Ligularia songarica*, further research is required to determine its biological activities and pharmacological potential. Researchers and drug development professionals interested in this compound will likely need to conduct foundational in vitro and in vivo studies to generate the initial data necessary for any future reproducibility assessments.

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